

An In-depth Technical Guide to 2-Amino-3-hydroxy-2-methylpropanenitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-3-hydroxy-2-methylpropanenitrile

CAS No.: 122556-12-1

Cat. No.: B1285220

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of **2-Amino-3-hydroxy-2-methylpropanenitrile**, a multifunctional chemical intermediate. While not extensively documented in mainstream chemical literature, its structure—possessing a primary amine, a primary alcohol, and a nitrile group attached to a quaternary carbon—suggests significant potential as a versatile building block in synthetic and medicinal chemistry. This document consolidates available data and provides expert-driven predictions on its chemical properties, spectroscopic signatures, reactivity, and synthetic pathways. It further outlines detailed experimental protocols, safety considerations, and potential applications, serving as a foundational resource for researchers exploring its utility in drug development and novel material synthesis.

Core Chemical Identity and Properties

2-Amino-3-hydroxy-2-methylpropanenitrile is a unique small molecule featuring a stereocenter at the C2 position. Its trifunctional nature makes it a compelling synthon for creating complex molecular architectures.

Structural Information

- IUPAC Name: **2-amino-3-hydroxy-2-methylpropanenitrile**[\[1\]](#)
- Molecular Formula: C₄H₈N₂O[\[2\]](#)
- Molecular Weight: 100.12 g/mol [\[1\]](#)[\[2\]](#)
- CAS Number: 122556-12-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- SMILES: N#CC(C)(N)CO[\[2\]](#)

Physicochemical Properties (Predicted and Comparative)

Direct experimental data for this specific compound is scarce. The following properties are estimated based on its structure and comparison with analogous compounds like 2-amino-2-methylpropanenitrile[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) and 3-hydroxypropanenitrile[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#).

Property	Predicted/Estimated Value	Rationale & Comparative Data
Appearance	Colorless to pale yellow liquid or low-melting solid	Similar aminonitriles are liquids or solids[8][17]. The hydroxyl group may promote solidification.
Boiling Point	>200 °C (with potential decomposition)	The presence of polar -OH and -NH ₂ groups capable of hydrogen bonding will significantly elevate the boiling point compared to 2-amino-2-methylpropanenitrile (150.4 °C)[7] and 3-hydroxypropanenitrile (228 °C)[12][14].
Melting Point	Not available; likely near room temperature	3-hydroxypropanenitrile has a melting point of -46 °C[12][14]. The additional methyl and amino groups on a quaternary center may lead to a higher, more crystalline packing structure.
Solubility	Highly soluble in water and polar organic solvents (e.g., Methanol, Ethanol, DMSO)	The polar amine, hydroxyl, and nitrile groups will confer high water solubility[17].
pKa (Predicted)	Amine (NH ₂): ~7.5-8.5 Alcohol (OH): ~14-15	The electron-withdrawing nitrile group will lower the basicity of the amine compared to a simple alkylamine. The pKa of the hydroxyl group is expected to be similar to that of a typical primary alcohol.
LogP (Predicted)	-1.4	The high polarity from the three functional groups

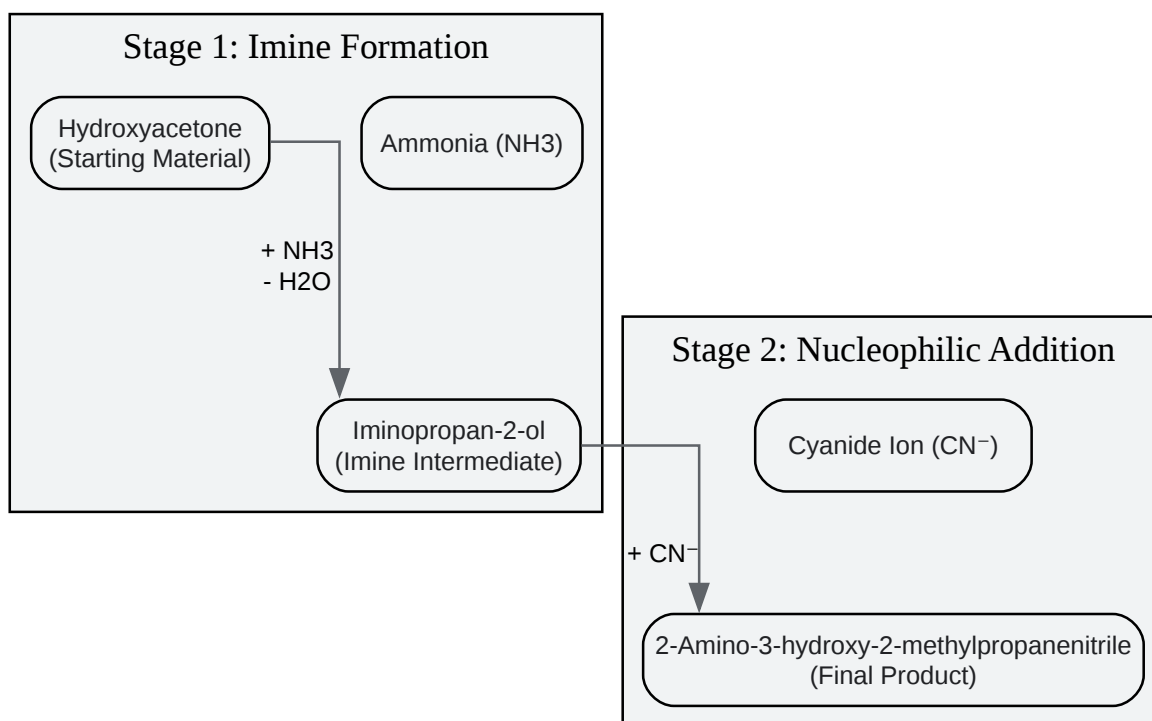
suggests a negative LogP value, indicating hydrophilicity[1].

Synthesis and Purification

The most logical and established method for synthesizing α -aminonitriles is the Strecker synthesis[18][19][20][21]. This one-pot, three-component reaction is highly adaptable for producing **2-Amino-3-hydroxy-2-methylpropanenitrile**.

Proposed Synthetic Pathway: Modified Strecker Synthesis

The synthesis involves the reaction of a hydroxy-ketone with a cyanide source and an ammonia source[19][22].



[Click to download full resolution via product page](#)

Caption: Proposed Strecker synthesis pathway.

Detailed Experimental Protocol

Materials:

- Hydroxyacetone (1.0 eq)
- Ammonium chloride (NH_4Cl , 1.2 eq)
- Sodium cyanide (NaCN , 1.1 eq)
- Aqueous ammonia (28-30%)
- Methanol or Ethanol
- Deionized Water
- Diethyl ether or Dichloromethane (for extraction)
- Anhydrous magnesium sulfate (for drying)

Procedure:

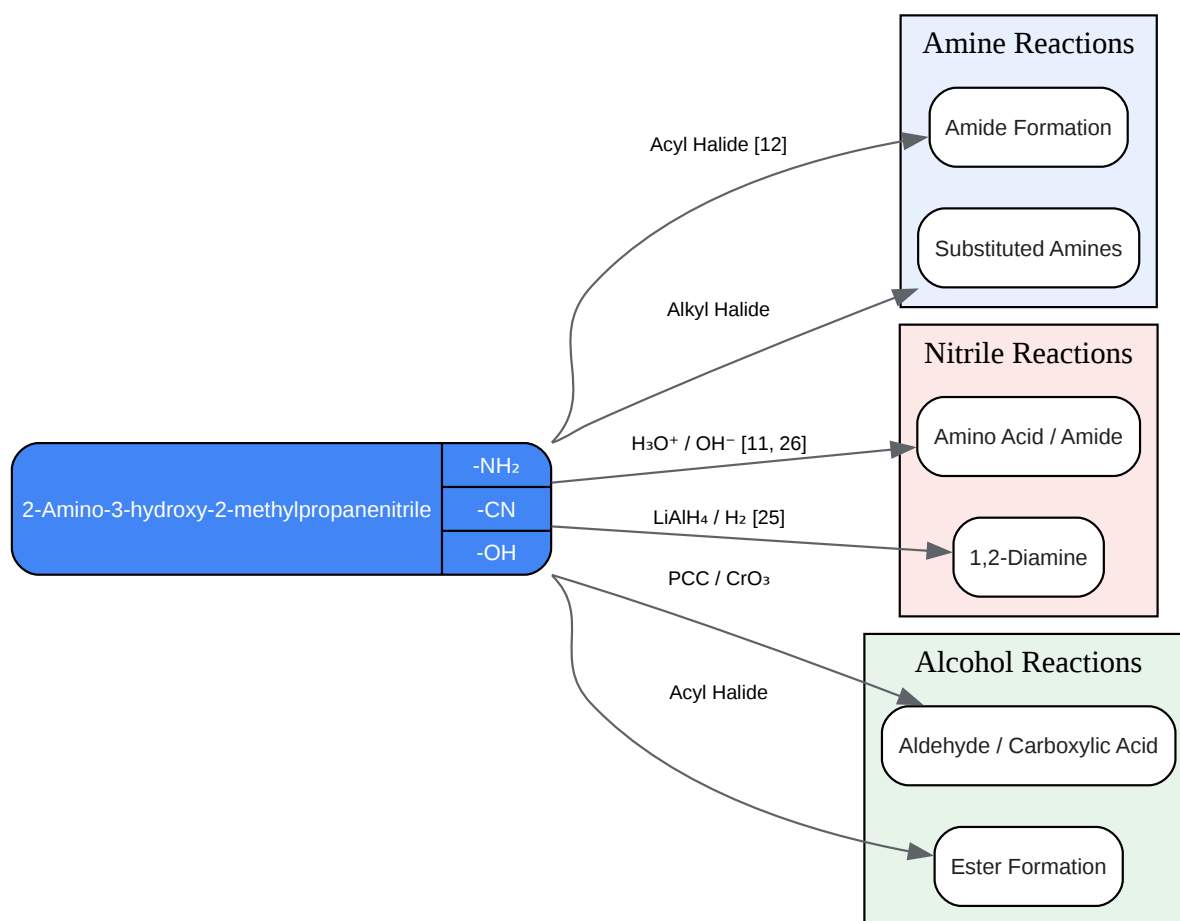
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath ($0-5^\circ\text{C}$), dissolve hydroxyacetone in methanol.
- **Ammonia Addition:** Slowly add a pre-cooled solution of ammonium chloride in aqueous ammonia to the hydroxyacetone solution while stirring vigorously. Maintain the temperature below 10°C . Stir for 30 minutes to facilitate imine formation.
- **Cyanide Addition:** Prepare a solution of sodium cyanide in deionized water and cool it in an ice bath. Add this solution dropwise to the reaction mixture over 30-60 minutes, ensuring the temperature does not exceed 10°C .
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or GC-MS.
- **Workup and Extraction:** Once the reaction is complete, concentrate the mixture under reduced pressure to remove methanol. Add water and extract the aqueous layer three times

with diethyl ether or dichloromethane.

- Purification: Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by vacuum distillation or column chromatography on silica gel.

Chemical Reactivity and Transformations

The molecule's value lies in the distinct reactivity of its three functional groups, which can often be addressed selectively[23][24][25].



[Click to download full resolution via product page](#)

Caption: Key reactivity modes of the core molecule.

Reactions of the Amino Group (-NH₂)

- **Acylation:** The primary amine acts as a nucleophile and can be readily acylated by acyl halides or anhydrides to form stable amides. This is a common strategy for protecting the amine or for building more complex structures[26][27][28][29][30].
- **Alkylation:** The amine can undergo nucleophilic substitution with alkyl halides to form secondary or tertiary amines.

Reactions of the Nitrile Group (-CN)

- **Hydrolysis:** This is one of the most valuable transformations. Under acidic or basic conditions, the nitrile can be hydrolyzed to a carboxylic acid, converting the parent molecule into a novel, non-proteinogenic α -amino acid. Partial hydrolysis can yield the corresponding amide[20][31][32][33].
- **Reduction:** The nitrile group can be reduced to a primary amine using strong reducing agents like lithium aluminum hydride (LiAlH₄) or catalytic hydrogenation. This transforms the molecule into a 1,2-diamine, a common pharmacophore[23][24].

Reactions of the Hydroxyl Group (-OH)

- **Oxidation:** The primary alcohol can be oxidized to an aldehyde using mild oxidizing agents (e.g., PCC) or to a carboxylic acid using stronger agents (e.g., KMnO₄, Jones reagent).
- **Esterification/Etherification:** The hydroxyl group can be converted to an ester with an acyl halide or carboxylic acid, or to an ether via Williamson ether synthesis.

Spectroscopic Analysis (Predicted)

- ¹H NMR:
 - Singlet (~1.3-1.5 ppm) for the methyl (-CH₃) protons.
 - Broad singlet for the amine (-NH₂) protons; chemical shift is solvent-dependent.

- Singlet (~3.5-3.7 ppm) for the methylene (-CH₂OH) protons.
- Broad singlet for the hydroxyl (-OH) proton.
- ¹³C NMR:
 - Signal for the methyl carbon (~25-30 ppm).
 - Signal for the quaternary carbon (~55-65 ppm).
 - Signal for the methylene carbon (~65-75 ppm).
 - Signal for the nitrile carbon (-C≡N) (~118-125 ppm).
- IR Spectroscopy:
 - Broad absorption band for O-H and N-H stretching (~3200-3500 cm⁻¹).
 - Weak to medium absorption for C≡N stretching (~2210-2260 cm⁻¹).
 - Strong absorption for C-O stretching (~1000-1250 cm⁻¹).
- Mass Spectrometry:
 - The molecular ion peak (M⁺) would be observed at m/z = 100.12.
 - Common fragmentation patterns would include the loss of H₂O, NH₃, HCN, and the hydroxymethyl radical (•CH₂OH).

Applications in Research and Drug Development

The trifunctional nature of **2-Amino-3-hydroxy-2-methylpropanenitrile** makes it a highly attractive building block.

- Non-Canonical Amino Acids: Hydrolysis of the nitrile group provides direct access to α-methylserine, a non-proteinogenic amino acid that can be incorporated into peptides to increase metabolic stability or induce specific secondary structures.

- **Heterocyclic Synthesis:** The molecule contains all the necessary atoms (C, N, O) to serve as a precursor for various nitrogen- and oxygen-containing heterocycles, which are privileged scaffolds in medicinal chemistry.
- **Fragment-Based Drug Discovery:** As a small, polar, and structurally complex molecule, it can serve as a valuable fragment for screening against biological targets. Its three functional groups provide multiple vectors for chemical elaboration.

Safety and Handling

Hazard Statement: α -Aminonitriles should be handled with extreme caution as they are potentially toxic. They may be harmful if swallowed, inhaled, or absorbed through the skin[8][17][34]. They can release hydrogen cyanide (HCN) gas upon contact with acids or through metabolic processes.

- **Personal Protective Equipment (PPE):** Always wear chemical safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile)[17][35].
- **Handling:** All manipulations should be performed in a well-ventilated chemical fume hood[17][35][36]. Avoid creating aerosols or dust.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container, away from acids and strong oxidizing agents[2][17][35]. Recommended storage is at 2-8°C[2].
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste[34][37].

References

- Formation of Protein Charge Ladders by Acylation of Amino Groups on Proteins. Journal of the American Chemical Society. [\[Link\]](#)
- Acetylation (or Succinylation) of Amino Groups on Proteins. Hancock Lab. [\[Link\]](#)
- Acylation and Esterification of Amino Acids. AK Lectures. [\[Link\]](#)
- The Reaction of Aminonitriles with Amino thiols: A Way to Thiol-Containing Peptides and Nitrogen Heterocycles in the Primitive Earth Ocean. PMC. [\[Link\]](#)

- Acylation of amino acids.
- 2-Amino-2-methylpropanenitrile. CAS Common Chemistry. [\[Link\]](#)
- Understanding Titan's Prebiotic Chemistry: Synthesizing Amino Acids Through Aminonitrile Alkaline Hydrolysis. ACS Publications. [\[Link\]](#)
- Acylation. Wikipedia. [\[Link\]](#)
- Strecker Synthesis. Organic Chemistry Portal. [\[Link\]](#)
- **2-amino-3-hydroxy-2-methylpropanenitrile** | CAS#:122556-12-1. Chemsr. [\[Link\]](#)
- 3-Hydroxypropanenitrile Properties. EPA. [\[Link\]](#)
- **2-Amino-3-hydroxy-2-methylpropanenitrile** | C₄H₈N₂O | CID 14405752. PubChem. [\[Link\]](#)
- 2-Amino-2-methylpropionitrile | C₄H₈N₂ | CID 88022. PubChem. [\[Link\]](#)
- Different reactivity modes of α -aminonitriles. ResearchGate. [\[Link\]](#)
- Strecker Synthesis Definition. Fiveable. [\[Link\]](#)
- 3-Hydroxypropionitrile. ChemBK. [\[Link\]](#)
- Nitrile and Amide Hydrolysis and Enzymatic Synthesis of Amides and Peptides. Thieme. [\[Link\]](#)
- Some recent applications of α -amino nitrile chemistry. RSC Publishing. [\[Link\]](#)
- HYDROLYTIC PATHWAYS FOR THE SYNTHESIS OF α -AMINO ACIDS FROM α -AMINONITRILES. International Multidisciplinary Journal for Research & Development. [\[Link\]](#)
- Aminonitriles as building blocks in organic chemistry. Till Opatz. [\[Link\]](#)
- Strecker amino acid synthesis. Wikipedia. [\[Link\]](#)
- 2-amino-2-methylpropanenitrile | CAS#:19355-69-2. Chemsr. [\[Link\]](#)

- Material Safety Data Sheet - 4-Aminobenzonitrile, 98%. Cole-Parmer. [\[Link\]](#)
- Chemical Properties of Propanenitrile, 3-hydroxy- (CAS 109-78-4). Cheméo. [\[Link\]](#)
- Strecker Synthesis. Master Organic Chemistry. [\[Link\]](#)
- Overview of Strecker Amino Acid Synthesis. News-Medical. [\[Link\]](#)
- Propanenitrile, 3-amino-2-methyl- Properties. EPA. [\[Link\]](#)
- 2-Amino-3-methylpentanenitrile | C₆H₁₂N₂ | CID 13760530. PubChem. [\[Link\]](#)
- 2-amino-2-methylpropanenitrile - C₄H₈N₂ | CSSS00000186199. Chemspace. [\[Link\]](#)
- 2-amino-2-methylpropanenitrile (C₄H₈N₂). PubChemLite. [\[Link\]](#)
- 2-Amino-2-methylpropanenitrile. Oakwood Chemical. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Amino-3-hydroxy-2-methylpropanenitrile | C₄H₈N₂O | CID 14405752 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 3. 2-amino-3-hydroxy-2-methylpropanenitrile | CAS#:122556-12-1 | Chemsrce [\[chemsrc.com\]](https://chemsrc.com)
- 4. 122556-12-1|2-Amino-3-hydroxy-2-methylpropanenitrile|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 5. CAS Common Chemistry [\[commonchemistry.cas.org\]](https://commonchemistry.cas.org)
- 6. 2-Amino-2-methylpropionitrile | C₄H₈N₂ | CID 88022 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. 2-Amino-2-methylpropanenitrile | CAS#:19355-69-2 | Chemsrce [\[chemsrc.com\]](https://chemsrc.com)
- 8. fluorochem.co.uk [\[fluorochem.co.uk\]](https://fluorochem.co.uk)

- [9. 2-amino-2-methylpropanenitrile - C₄H₈N₂ | CSSS00000186199 \[chem-space.com\]](#)
- [10. PubChemLite - 2-amino-2-methylpropanenitrile \(C₄H₈N₂\) \[pubchemlite.lcsb.uni.lu\]](#)
- [11. 2-Amino-2-methylpropanenitrile \[oakwoodchemical.com\]](#)
- [12. chemsynthesis.com \[chemsynthesis.com\]](#)
- [13. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)
- [14. chembk.com \[chembk.com\]](#)
- [15. Propanenitrile, 3-hydroxy- \(CAS 109-78-4\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [16. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. Strecker Synthesis \[organic-chemistry.org\]](#)
- [19. Strecker amino acid synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [20. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [21. news-medical.net \[news-medical.net\]](#)
- [22. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [23. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [24. Some recent applications of \$\alpha\$ -amino nitrile chemistry - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [25. Aminonitriles as building blocks in organic chemistry | Organic Chemistry \[ak-opatz.chemie.uni-mainz.de\]](#)
- [26. pubs.acs.org \[pubs.acs.org\]](#)
- [27. Acetylation \(or Succinylation\) of Amino Groups on Proteins - Hancock Lab \[cmdr.ubc.ca\]](#)
- [28. aklectures.com \[aklectures.com\]](#)
- [29. US4126628A - Acylation of amino acids - Google Patents \[patents.google.com\]](#)
- [30. Acylation - Wikipedia \[en.wikipedia.org\]](#)
- [31. pubs.acs.org \[pubs.acs.org\]](#)
- [32. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [33. ijmr.in \[ijmr.in\]](#)
- [34. AMINOACETONITRILE - Safety Data Sheet \[chemicalbook.com\]](#)

- [35. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [36. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [37. fishersci.com](https://fishersci.com) [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-3-hydroxy-2-methylpropanenitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1285220/docs#an-in-depth-technical-guide-to-2-amino-3-hydroxy-2-methylpropanenitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

